

Licoagrochalcone B: A Technical Overview for Drug Discovery and Development

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Compound of Interest

Compound Name: Licoagrochalcone B

Cat. No.: B1675289

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This technical guide provides a comprehensive overview of **Licoagrochalcone B**, a flavonoid of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical properties, available biological data, and relevant experimental context.

Core Compound Identification

Licoagrochalcone B is a distinct chemical entity within the chalcone family. The fundamental physicochemical properties are summarized below.

Property	Value
CAS Number	325144-67-0
Molecular Formula	C ₂₁ H ₂₀ O ₄
Molecular Weight	336.38 g/mol
IUPAC Name	(E)-1-(4-hydroxyphenyl)-3-(5-methoxy-2,2-dimethyl-2H-chromen-6-yl)prop-2-en-1-one

Synthesis and Methodologies

The synthesis of **Licoagrochalcone B** and related compounds has been reported, often as part of a broader effort to create libraries of chalcones for biological screening. A general

synthetic approach involves a Claisen-Schmidt condensation reaction.

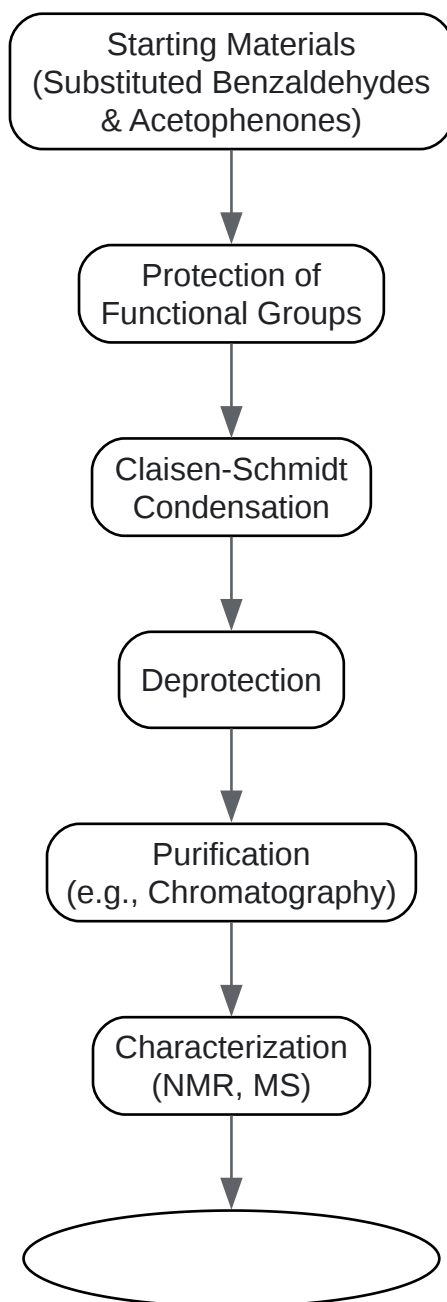
Representative Experimental Protocol: Synthesis of Chalcone Analogues

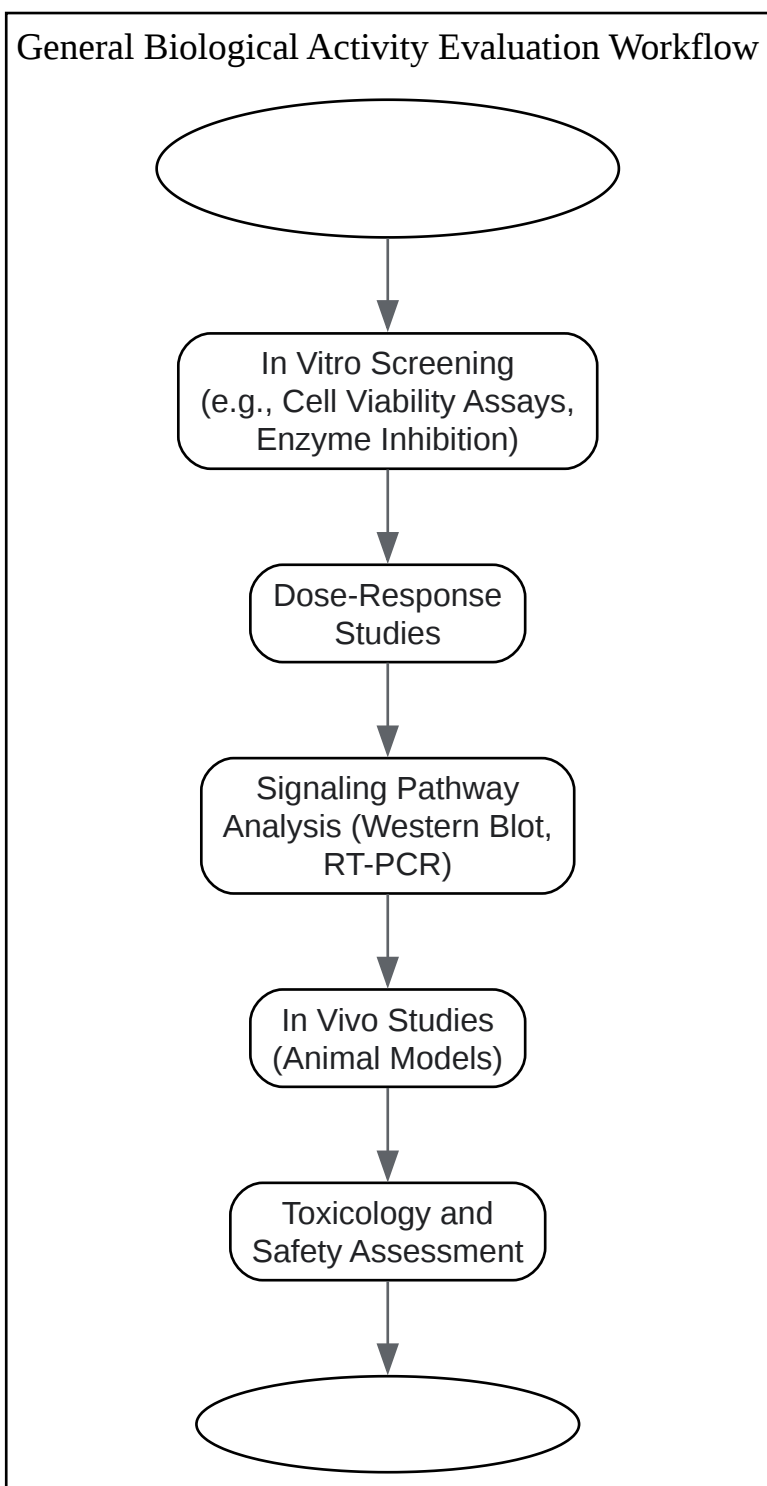
While a specific, detailed protocol for the industrial-scale synthesis of **Licoagrochalcone B** is not readily available in the public domain, a general laboratory-scale synthesis of chalcone derivatives can be outlined as follows:

- **Protection of Functional Groups:** In a multi-step synthesis, hydroxyl groups on the starting materials (substituted benzaldehydes and acetophenones) may be protected using protecting groups like methoxymethyl (MOM) ether to prevent unwanted side reactions.
- **Condensation Reaction:** The core chalcone scaffold is typically formed via a base-catalyzed Claisen-Schmidt condensation between an appropriately substituted acetophenone and a substituted benzaldehyde.
- **Deprotection:** Following the condensation, protecting groups are removed to yield the final chalcone.
- **Purification:** The crude product is purified using techniques such as column chromatography to isolate the desired compound.
- **Characterization:** The structure and purity of the synthesized **Licoagrochalcone B** are confirmed using analytical methods like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

A visual representation of a generalized synthetic workflow for licoagrochalcones is provided below.

General Synthesis of Licoagrochalcones





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